

Structural Characterization Guide: 1-[(3-Bromophenyl)methyl]cyclopropan-1-amine[1][2]

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Compound of Interest

Compound Name:	1-[(3-Bromophenyl)methyl]cyclopropan-1-amine
CAS No.:	1249810-91-0
Cat. No.:	B3376970

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Executive Summary & Molecular Architecture[1][3]

1-[(3-Bromophenyl)methyl]cyclopropan-1-amine (CAS: 1249810-91-0) is a gem-disubstituted cyclopropane scaffold.[1][2] Its value lies in the gem-dimethyl effect mimicry, where the cyclopropane ring restricts conformational freedom, potentially enhancing the metabolic stability and potency of downstream drug candidates.

The characterization challenge lies in distinguishing this specific isomer from its regioisomers (e.g., N-(3-bromobenzyl)cyclopropanamine) and validating the integrity of the strained cyclopropane ring during synthesis.

Theoretical Properties

Property	Value	Structural Implication
Molecular Formula	C ₁₀ H ₁₂ BrN	Distinctive M/M+2 isotopic pattern (1:[1][2][3]1) in MS.[3][4][5][6]
Exact Mass	225.015 / 227.013	Monoisotopic masses for ⁷⁹ Br and ⁸¹ Br.[2][3]
Topological Polar Surface Area	26.02 Å ²	Driven solely by the primary amine (-NH ₂).[1][3]
Cyclopropane Strain	~27.5 kcal/mol	High reactivity; sensitive to strong acids (ring opening).[2][3]

Spectroscopic Characterization Strategy

The structural proof relies on a triangulation of NMR (connectivity), MS (elemental composition), and IR (functional groups).

Nuclear Magnetic Resonance (NMR) Logic

The primary diagnostic feature is the high-field cyclopropane region (0.5–1.0 ppm) and the quaternary carbon resonance.

¹H NMR (Proton) Expectations (400 MHz, CDCl₃)

- Aromatic Region (7.1 – 7.6 ppm): The 3-bromophenyl moiety exhibits a characteristic substitution pattern:
 - δ ~7.55 (t, 1H): H-2 (isolated between Br and CH₂).[1]
 - δ ~7.35 (dt, 1H): H-4 (ortho to Br).[1][3]
 - δ ~7.15 (m, 2H): H-5 and H-6.[1]
- Benzylic Linker (2.7 – 2.9 ppm): A sharp singlet (2H).[2][3] This confirms the benzyl group is attached to a quaternary center (no adjacent protons to split it).[3]

- Cyclopropane Ring (0.5 – 0.9 ppm): Due to the asymmetry of the substituents (Amino vs. Benzyl) on C1, the protons on C2 and C3 are chemically equivalent as pairs but magnetically non-equivalent (AA'BB' system). Expect two distinct multiplets (2H each), representing the protons cis and trans to the amine.

¹³C NMR (Carbon) Expectations (100 MHz, CDCl₃)

- Quaternary C1 (~35-40 ppm): The pivotal signal.[\[1\]](#)[\[3\]](#) It will appear as a low-intensity peak (long relaxation time) that does not show correlations in DEPT-135/90.[\[1\]](#)[\[3\]](#)
- Cyclopropane CH₂ (~12-16 ppm): High-field signals typical of strained rings.[\[1\]](#)[\[3\]](#)
- Benzylic CH₂ (~45 ppm): Links the ring to the aromatic system.

Mass Spectrometry (MS) Fragmentation

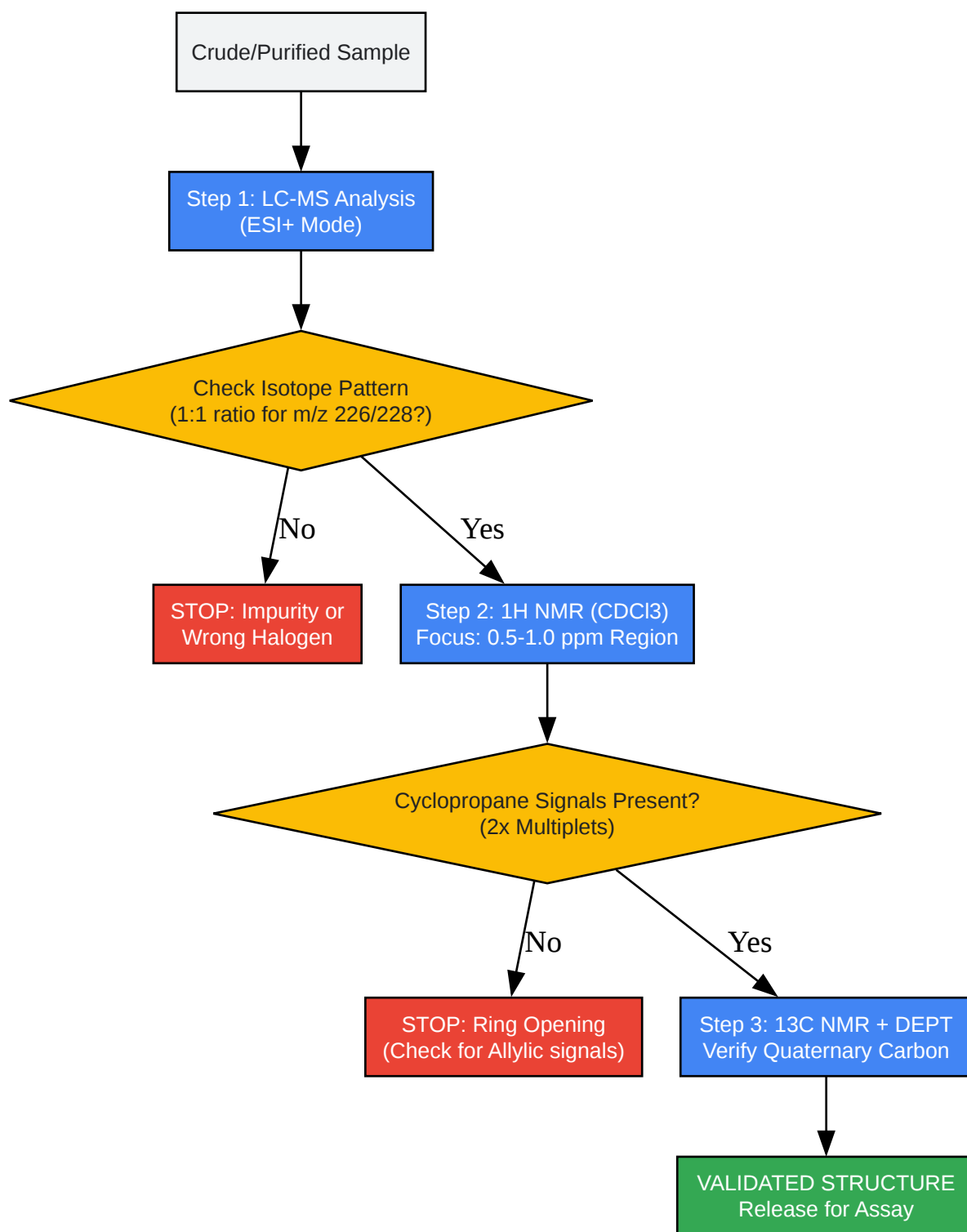
The presence of Bromine provides a built-in validation flag.[\[2\]](#)

- Isotopic Signature: The molecular ion ([M+H]⁺) must appear as a doublet separated by 2 Da (m/z 226 and 228) with near-equal intensity (50.7% : 49.3%).
- Fragmentation:
 - Loss of Ammonia ([M-17]⁺): Characteristic of primary amines.[\[1\]](#)
 - Tropylium Ion Formation: Cleavage of the benzylic bond often yields a bromotropylium ion (m/z ~169/171).

Experimental Workflows

Diagram: Characterization Decision Tree

The following Graphviz diagram outlines the logical flow for validating the compound structure.



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Caption: Logical workflow for structural validation, prioritizing isotopic confirmation followed by ring integrity checks.

Detailed Protocol: NMR Acquisition

Objective: Obtain high-resolution data to confirm the gem-disubstituted cyclopropane connectivity.

- Sample Preparation:
 - Weigh 5–10 mg of the amine (or its HCl salt).[\[3\]](#)
 - Dissolve in 0.6 mL CDCl₃ (containing 0.03% TMS).
 - Note: If using the HCl salt, add 1 drop of NaOD/D₂O or use DMSO-d₆ to ensure solubility and sharpen the amine proton signals.
- Acquisition Parameters:
 - Pulse Sequence: Standard zg30.
 - Scans (NS): Minimum 16 for ¹H; 512 for ¹³C (due to low sensitivity of quaternary carbons).[\[3\]](#)
 - Relaxation Delay (D1): Set to 2.0 s (or higher) to allow full relaxation of the quaternary C1 and aromatic protons.
- Processing:
 - Apply exponential multiplication (LB = 0.3 Hz) for ¹H.
 - Phase correction must be manual to ensure the multiplets in the 0.5–1.0 ppm region are accurately represented.

Protocol: Purity Profiling by HPLC

Objective: Quantify purity and detect potential des-bromo or ring-opened impurities.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 μm, 4.6 x 100 mm).[\[3\]](#)
- Mobile Phase A: Water + 0.1% Formic Acid (or TFA).[\[3\]](#)

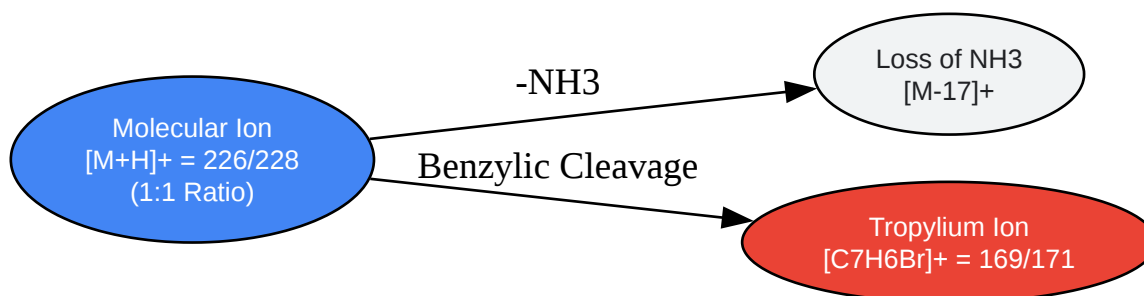
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic absorption) and 210 nm (amide/amine backbone).[3]
- Acceptance Criteria: Purity > 95% (Area %).

Synthesis & Impurity Origins

Understanding the synthesis informs what impurities to look for.[3] This compound is typically synthesized via the Kulinkovich-Szymoniak reaction or dialkylation of a nitrile.[3]

Potential Impurity	Origin	Detection Method
Linear Allylamine	Ring opening of cyclopropane (acid catalyzed).[1][2][3]	^1H NMR: Appearance of olefinic protons (5.0–6.0 ppm). [2][3]
Des-bromo analog	Hydrogenolysis during reduction steps.[1][2][3]	MS: Mass shift to m/z 148; Loss of isotopic doublet.[3]
Nitrile Precursor	Incomplete reduction of 1-(3-bromobenzyl)cyclopropanecarbonitrile.[1][2][3]	IR: Sharp peak at $\sim 2240\text{ cm}^{-1}$ ($\text{C}\equiv\text{N}$).[3]

Diagram: MS Fragmentation Logic



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Caption: Primary fragmentation pathways in ESI-MS. The bromotropylium ion is a diagnostic fragment for bromobenzyl derivatives.

References

- PubChem Compound Summary. (2023). **1-[(3-Bromophenyl)methyl]cyclopropan-1-amine**.^{[1][2][7][8]} National Center for Biotechnology Information.^[3] [Link](#)
- Gagnon, A., et al. (2010).^[3] Synthesis of 1-substituted cyclopropylamines via the Kulinkovich–Szymoniak reaction. Journal of Organic Chemistry. [Link](#)^[2]
- Silverstein, R. M., et al. (2014).^[3] Spectrometric Identification of Organic Compounds. 8th Edition. Wiley. (Standard reference for AA'BB' cyclopropane systems).
- BenchChem. (2025).^{[3][4][6][9][10]} Mass Spectrometry Fragmentation Analysis: Bromobenzyl Derivatives. [Link](#)

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Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. chemscene.com [chemscene.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. asdlb.org [asdlb.org]
- 6. benchchem.com [benchchem.com]
- 7. PubChemLite - 1-[(3-bromophenyl)methyl]cyclopropan-1-amine (C10H12BrN) [pubchemlite.lcsb.uni.lu]
- 8. 1249810-91-0|1-[(3-Bromophenyl)methyl]cyclopropan-1-amine|BLD Pharm [bldpharm.com]

- [9. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [10. apps.dtic.mil](https://apps.dtic.mil) [apps.dtic.mil]
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